

Application Note: Neutrophil Elastase Activity Assay Using GW311616 Hydrochloride

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Compound of Interest

Compound Name: GW311616 hydrochloride

CAS No.: 197890-44-1

Cat. No.: B1663650

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Neutrophil elastase (NE), also known as human neutrophil elastase (HNE) or elastase-2 (ELA2), is a serine protease stored in the azurophilic granules of neutrophils.[1][2] Upon neutrophil activation, NE is released into the extracellular space where it plays a crucial role in host defense by degrading proteins of pathogens and host tissues.[1] However, excessive or unregulated NE activity is implicated in the pathology of various inflammatory diseases, including chronic obstructive pulmonary disease (COPD), cystic fibrosis, and acute respiratory distress syndrome (ARDS).[1][3] Consequently, the inhibition of neutrophil elastase is a key therapeutic strategy for these conditions.

This document provides a detailed protocol for measuring neutrophil elastase activity using a fluorometric assay and demonstrates its inhibition by **GW311616 hydrochloride**, a potent and selective HNE inhibitor.[4][5]

GW311616 Hydrochloride: A Selective Neutrophil Elastase Inhibitor

GW311616 hydrochloride (also known as GW311616A) is a potent, selective, orally bioavailable, and long-duration inhibitor of human neutrophil elastase.[4][6] It is a valuable research tool for studying the role of NE in cellular processes and for the development of potential therapeutics.[7] Studies show it is highly selective for neutrophil elastase over other proteases like trypsin, cathepsin G, and plasmin.[8]

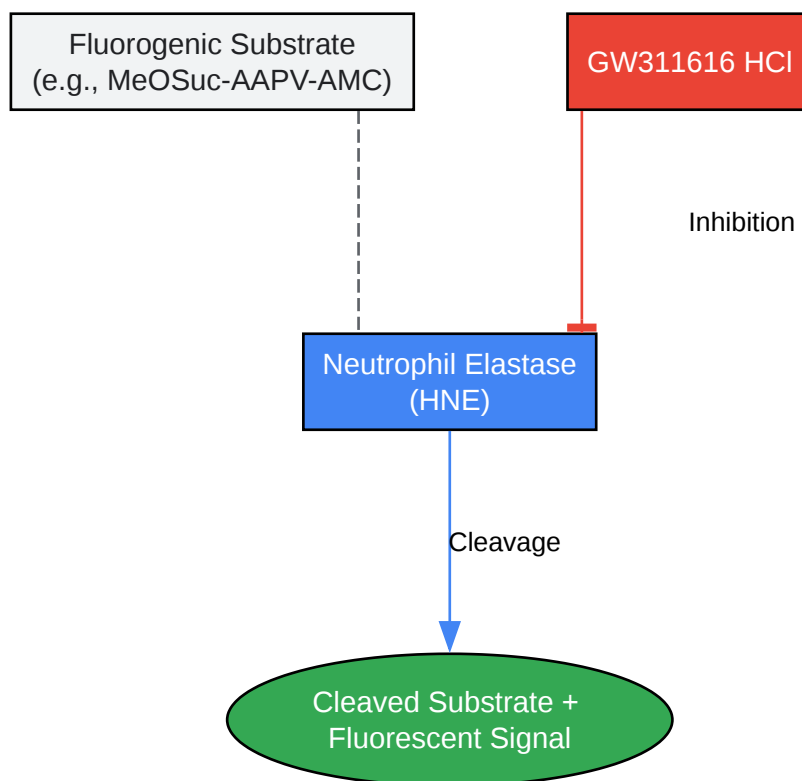
Quantitative Data for **GW311616 Hydrochloride**

The inhibitory potency of **GW311616 hydrochloride** against human neutrophil elastase has been quantified and is summarized below.

Parameter	Value	Reference
IC ₅₀	22 nM	[4][5][9]
K _i	0.31 nM	[4][5][9]

Visualizing the Inhibition Mechanism

The following diagram illustrates the mechanism of action where **GW311616 hydrochloride** blocks neutrophil elastase from cleaving its substrate, thereby preventing the generation of a detectable signal.



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Caption: Mechanism of HNE inhibition by GW311616 HCl.

Experimental Protocols

This section details the materials and methods for performing a fluorometric neutrophil elastase activity assay to evaluate the inhibitory effect of **GW311616 hydrochloride**.

Materials and Reagents

- Human Neutrophil Elastase (HNE), active enzyme
- **GW311616 hydrochloride**
- Fluorogenic NE Substrate (e.g., MeOSuc-AAPV-AMC)[1][2]
- NE Assay Buffer (e.g., 0.1 M HEPES, 0.5 M NaCl, 0.1% Triton X-100, pH 7.5)
- Dimethyl sulfoxide (DMSO)

- 96-well white, flat-bottom microplate[10]
- Fluorescence microplate reader with kinetic mode, capable of excitation at ~380 nm and emission at ~500 nm[10][11]
- Standard laboratory equipment (pipettes, tubes, etc.)

Protocol: Fluorometric HNE Activity and Inhibition Assay

This protocol is designed to determine the IC₅₀ value of **GW311616 hydrochloride**.

1. Reagent Preparation:

- HNE Stock Solution: Reconstitute lyophilized HNE in assay buffer to a stock concentration (e.g., 1 U/mL). Aliquot and store at -80°C.
- HNE Working Solution: On the day of the experiment, dilute the HNE stock solution in cold NE Assay Buffer to the desired final concentration (e.g., 0.5-1.0 ng/well).
- GW311616 Stock Solution: Prepare a high-concentration stock solution (e.g., 10 mM) of **GW311616 hydrochloride** in DMSO.
- GW311616 Serial Dilutions: Perform serial dilutions of the GW311616 stock solution in NE Assay Buffer to create a range of concentrations for testing (e.g., 0.1 nM to 1 µM). Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.5%.
- NE Substrate Solution: Prepare the substrate solution according to the manufacturer's instructions, typically by dissolving it in DMSO and then diluting it in NE Assay Buffer to the final working concentration (e.g., 100 µM).

2. Assay Procedure:

- Plate Setup: Add the following to the wells of a 96-well white microplate:
 - Blank (No Enzyme): 50 µL of NE Assay Buffer.

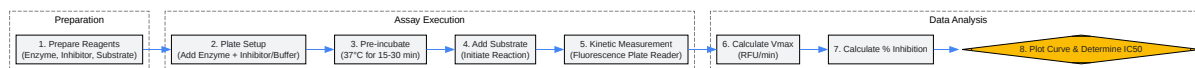
- Positive Control (No Inhibitor): 25 µL of NE Assay Buffer and 25 µL of HNE Working Solution.
- Inhibitor Wells: 25 µL of the corresponding GW311616 serial dilution and 25 µL of HNE Working Solution.
- Pre-incubation: Gently tap the plate to mix and incubate at 37°C for 15-30 minutes. This allows the inhibitor to bind to the enzyme.
- Initiate Reaction: Add 50 µL of the NE Substrate Solution to all wells, bringing the total volume to 100 µL. Mix gently.
- Measurement: Immediately place the plate in a fluorescence microplate reader pre-heated to 37°C. Measure the fluorescence in kinetic mode for 15-30 minutes, taking readings every 60 seconds (Ex/Em = 380/500 nm).^{[10][11]}

3. Data Analysis:

- Calculate Reaction Rate: For each well, determine the rate of reaction (Vmax) by identifying the linear portion of the fluorescence versus time plot (RFU/min).
- Correct for Background: Subtract the Vmax of the "Blank" well from all other readings.
- Calculate Percent Inhibition: Use the following formula to determine the percentage of HNE inhibition for each concentration of GW311616:
 - % Inhibition = $[1 - (V_{\text{max of Inhibitor Well}} / V_{\text{max of Positive Control}})] \times 100$
- Determine IC₅₀: Plot the Percent Inhibition against the logarithm of the GW311616 concentration. Use non-linear regression (sigmoidal dose-response curve) to calculate the IC₅₀ value, which is the concentration of the inhibitor that causes 50% inhibition of the enzyme activity.

Visualized Experimental Workflow

The diagram below outlines the key steps of the fluorometric assay for assessing HNE inhibition.



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Caption: Workflow for HNE inhibition assay.

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